

Essential Safety and Logistical Information for Handling (S,R)-S63845

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Compound of Interest		
Compound Name:	(S,R)-S63845	
Cat. No.:	B8081686	Get Quote

(S,R)-S63845 is the isomer of S63845 and is utilized as an experimental control. S63845 is a potent and selective inhibitor of Myeloid Cell Leukemia 1 (MCL1), a pro-survival protein often overexpressed in cancers.[1] While the Safety Data Sheet (SDS) for the closely related compound S63845 indicates it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative for researchers to handle this potent research compound with a comprehensive safety-first approach.[2] The responsibility for developing proper handling and personal protection methods lies with the user, based on the specific conditions of use.[2]

Personal Protective Equipment (PPE)

Although the available SDS for S63845 does not mandate specific PPE, best practices for handling potent, biologically active small molecules in a laboratory setting should be followed.

[2] The following table summarizes the recommended PPE for various tasks involving (S,R)-S63845.



Task	Recommended Personal Protective Equipment (PPE)
Weighing and Aliquoting Powder	- Primary: Disposable nitrile gloves (double-gloving recommended), safety glasses with side shields, and a lab coat Secondary (in case of potential for aerosolization): A NIOSH-approved respirator (e.g., N95) and a face shield should be considered.
Preparing Solutions	- Disposable nitrile gloves, safety glasses, and a lab coat.
Cell Culture Experiments	- Disposable nitrile gloves, lab coat, and safety glasses.
Animal Handling (In Vivo Studies)	- Disposable nitrile gloves, lab coat, and safety glasses. Additional PPE may be required based on institutional animal care and use committee (IACUC) guidelines.
Waste Disposal	- Disposable nitrile gloves, lab coat, and safety glasses.

Note: Always inspect PPE for integrity before use. Contaminated PPE should be removed and disposed of properly.

Operational Plans

- 1. Engineering Controls:
- All work with solid (S,R)-S63845 should be conducted in a certified chemical fume hood or a
 ventilated balance enclosure to minimize inhalation exposure.
- Work with solutions should also be performed in a chemical fume hood.
- 2. Safe Handling Practices:
- Avoid direct contact with the skin, eyes, and clothing.



- Minimize the creation of dust and aerosols.
- Use the smallest practical quantities for experiments.
- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Do not eat, drink, or smoke in laboratory areas.
- 3. Storage:
- Store (S,R)-S63845 as a solid at -20°C for long-term stability.[3]
- Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.
- Avoid repeated freeze-thaw cycles of solutions.

Disposal Plans

Dispose of **(S,R)-S63845** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Unused Compound: Treat as chemical waste. Do not dispose of down the drain or in the regular trash.
- Contaminated Materials: All disposable items that have come into contact with (S,R)-S63845, such as pipette tips, tubes, and gloves, should be collected in a designated, sealed waste container and disposed of as chemical waste.
- Liquid Waste: Solutions containing (S,R)-S63845 should be collected in a clearly labeled, sealed waste container for chemical waste disposal.

Experimental Protocols In Vitro Cell Viability Assay

This protocol is a representative example based on studies using the active isomer, S63845.

Objective: To determine the effect of (S,R)-S63845 on the viability of cancer cell lines.



Materials:

- (S,R)-S63845
- DMSO (for stock solution)
- Appropriate cancer cell line (e.g., H929 multiple myeloma cells)
- Cell culture medium (e.g., RPMI-1640) with supplements (e.g., 10% FBS)
- 96-well plates
- Cell viability reagent (e.g., CellTiter-Glo®)
- Plate reader

Procedure:

- Prepare Stock Solution: Dissolve (S,R)-S63845 in DMSO to create a high-concentration stock solution (e.g., 10 mM).
- Cell Seeding: Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of the (S,R)-S63845 stock solution in cell
 culture medium to achieve the desired final concentrations. Add the diluted compound to the
 appropriate wells. Include a vehicle control (DMSO) and a no-treatment control.
- Incubation: Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO2.
- Viability Assessment: Add the cell viability reagent to each well according to the manufacturer's instructions.
- Data Acquisition: Measure the luminescence or absorbance using a plate reader.
- Data Analysis: Normalize the results to the vehicle control to determine the percentage of cell viability. Calculate the IC50 value if applicable.



In Vivo Murine Xenograft Study

This protocol is a representative example based on studies using the active isomer, S63845.

Objective: To evaluate the anti-tumor efficacy of (S,R)-S63845 in a mouse xenograft model.

Materials:

- (S,R)-S63845
- Vehicle for in vivo administration (e.g., as described in literature, a solution containing 25mM
 HCl and 20% 2-hydroxy propyl β-cyclodextrin has been used for S63845)
- Immunocompromised mice (e.g., NOD/SCID)
- Human cancer cells for implantation (e.g., MV4-11)
- Calipers for tumor measurement

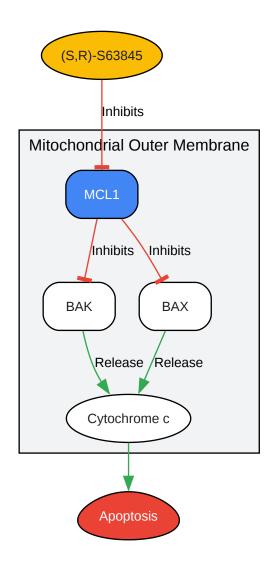
Procedure:

- Xenograft Implantation: Subcutaneously implant human cancer cells into the flank of the mice.
- Tumor Growth: Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- Animal Grouping: Randomize the mice into treatment and control groups.
- Compound Administration: Prepare the formulation of (S,R)-S63845 in the appropriate
 vehicle. Administer the compound to the treatment group via the desired route (e.g.,
 intravenous injection) at a specified dose and schedule. Administer the vehicle alone to the
 control group.
- Tumor Measurement: Measure the tumor dimensions with calipers at regular intervals.
- Monitoring: Monitor the body weight and overall health of the mice throughout the study.
- Endpoint: At the end of the study, euthanize the mice and excise the tumors for further analysis if required.



• Data Analysis: Calculate tumor growth inhibition and assess the statistical significance of the results.

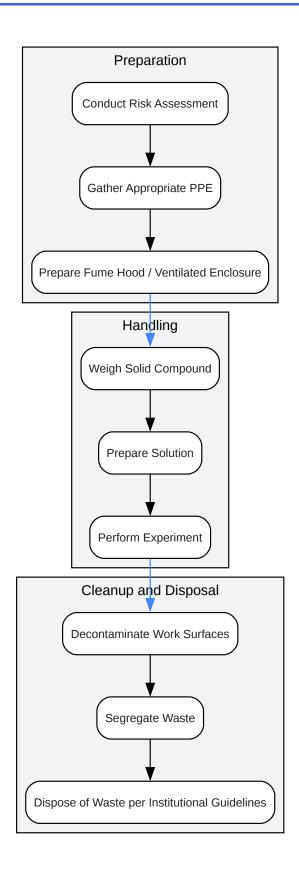
Visualizations



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Caption: Mechanism of Action of S63845.





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Caption: Safe Handling Workflow for (S,R)-S63845.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (S,R)-S63845]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8081686#personal-protective-equipment-for-handling-s-r-s63845]

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